

A Comprehensive Technical Guide on the Physical Characteristics of Nitrocyclopentane

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Compound of Interest

Compound Name: Nitrocyclopentane

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Abstract

Nitrocyclopentane (CAS No: 2562-38-1) is a cyclic nitroalkane, appearing as a clear to pale yellow liquid, that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its unique chemical properties, stemming from the electron-withdrawing nature of the nitro group on a cyclopentyl scaffold, make it a valuable precursor for the synthesis of pharmaceuticals and other complex organic molecules.^[3] This technical guide provides an in-depth overview of the physical and chemical characteristics of **nitrocyclopentane**, detailed experimental protocols for its synthesis and the determination of its key physical properties, and a visualization of its primary reaction pathways.

Core Physical and Chemical Properties

Nitrocyclopentane is a polar compound, a characteristic that influences its physical properties such as its boiling point and solubility.^{[4][5]} As a secondary nitroalkane, it exhibits moderate stability but should be handled with care due to the potential for decomposition at high temperatures.^{[6][7]}

Quantitative Physical Data

The key physical properties of **nitrocyclopentane** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ NO ₂	[6][8][9]
Molecular Weight	115.13 g/mol	[6][8][10]
CAS Number	2562-38-1	[6][8][11]
Appearance	Clear to pale yellow liquid	[1][2]
Boiling Point	180 °C (at 760 mmHg)	[6][10][12]
Density	1.086 g/mL at 25 °C	[6][10][12]
Refractive Index (n _D ²⁰)	1.454	[10][12][13]
Flash Point	67 °C (152.6 °F) - closed cup	[10][12]
Vapor Pressure	0.866 mmHg at 25 °C	[2]
LogP (Octanol/Water)	~1.3 - 1.7	[2][9]
Solubility	Sparingly soluble in water, soluble in organic solvents.	[4][5]

Note on Melting Point: Some sources report a melting point of 143-144 °C.[2][6] However, as **nitrocyclopentane** is consistently described as a liquid at room temperature, this value is likely erroneous. Other sources do not provide a melting point.

Synthesis and Reaction Pathways

Nitrocyclopentane can be synthesized through several routes, primarily via the nitration of cyclopentane or the nucleophilic substitution of a cyclopentyl halide.

Caption: Primary synthetic routes to **Nitrocyclopentane**.

The reactivity of **nitrocyclopentane** is dominated by the nitro group, which can be transformed into other valuable functional groups.

Caption: Key chemical transformations of **Nitrocyclopentane**.

Biological Activity and Potential Mechanism of Action

While a specific signaling pathway has not been fully elucidated, studies have shown that the nitronate of **nitrocyclopentane** is mutagenic in Salmonella strains and can induce DNA repair mechanisms in rat hepatocytes.[10][13] This suggests a pathway involving metabolic activation to a reactive species that can interact with DNA.

Caption: Postulated bioactivation pathway of **Nitrocyclopentane**.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **nitrocyclopentane** and the determination of its primary physical characteristics.

Synthesis of Nitrocyclopentane via Nucleophilic Substitution

This protocol is adapted from a literature procedure for the synthesis of **nitrocyclopentane** from bromocyclopentane.[13]

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